

A Technical Guide to Cnidicin: Chemical Structure, Properties, and Biological Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cnidicin (Standard)

Cat. No.: B15562574

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of Cnidicin, a naturally occurring furanocoumarin. It details the compound's chemical structure, physicochemical properties, and known biological activities, with a focus on its anti-inflammatory and cytotoxic effects. This guide also includes standardized experimental protocols and visual workflows to support further research and development.

Chemical Identity and Structure

Cnidicin, also known as Kinidilin or Knidicin, is a psoralen-type furanocoumarin isolated from the root extract of plants such as *Angelica koreana*. It belongs to the class of organic compounds known as psoralens, which feature a furan ring fused to a chromenone.

Table 1: Chemical Identifiers for Cnidicin

Identifier	Value
IUPAC Name	4,9-bis[(3-methylbut-2-en-1-yl)oxy]-7H-furo[3,2-g]chromen-7-one
Synonyms	Kinidilin, Knidicin, 4,9-bis(3-methylbut-2-enoxy)furo[3,2-g]chromen-7-one
CAS Number	14348-21-1
Molecular Formula	C ₂₁ H ₂₂ O ₅
Molecular Weight	354.40 g/mol
InChI	1S/C21H22O5/c1-13(2)7-10-23-18-15-5-6-17(22)26-20(15)21(25-11-8-14(3)4)19-16(18)9-12-24-19/h5-9,12H,10-11H2,1-4H3
InChIKey	HJMDOAWWWCOEDW-UHFFFAOYSA-N
SMILES	<chem>CC(C)=CCOC1=C2OC(=O)C=CC2=C(OCC=C(C)C)C2=C1OC=C2</chem>

Physicochemical Properties

Cnidicin presents as a light yellow powder and is soluble in dimethyl sulfoxide (DMSO). It is practically insoluble in water. Proper storage and handling are critical to maintain its stability.

Table 2: Physical and Chemical Properties of Cnidicin

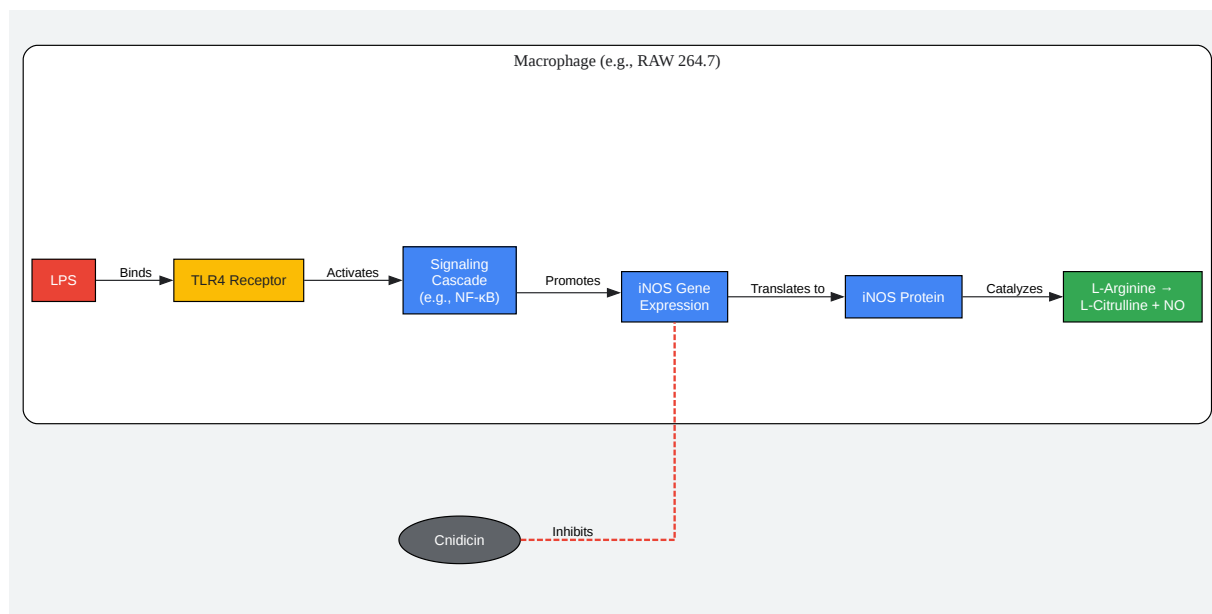
Property	Value
Appearance	Light yellow powder
Purity	≥95.0% to ≥98% (as determined by HPLC)
Solubility	Soluble in DMSO
Short-Term Storage	+4°C
Long-Term Storage	-20°C
Stability	Stable for at least 2 years when stored at -20°C
Handling Advice	Protect from light and moisture
Safety	GHS07 (Warning), H302 (Harmful if swallowed)

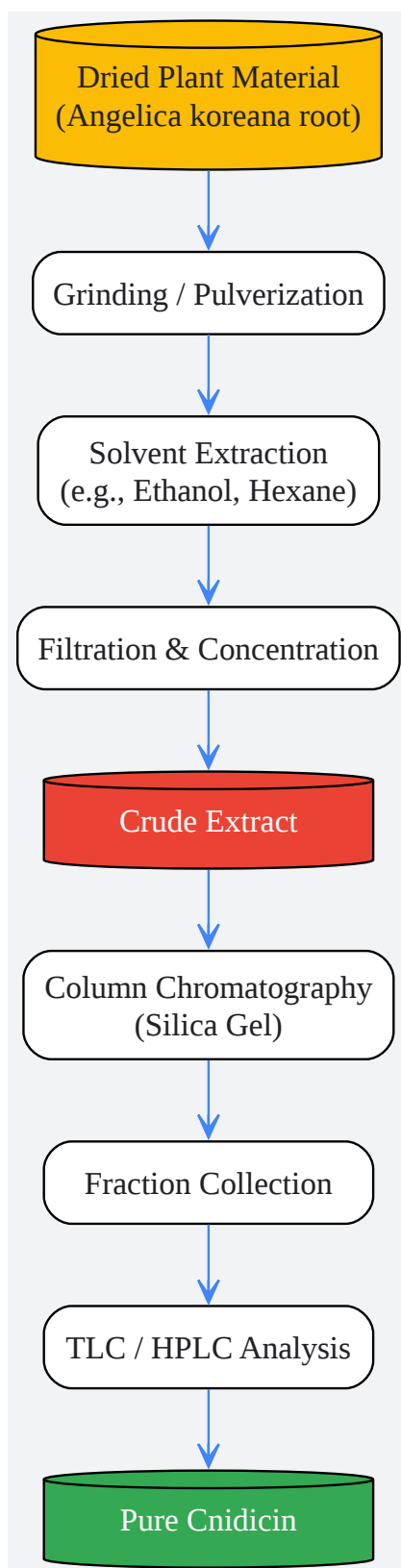
Biological Activity and Mechanism of Action

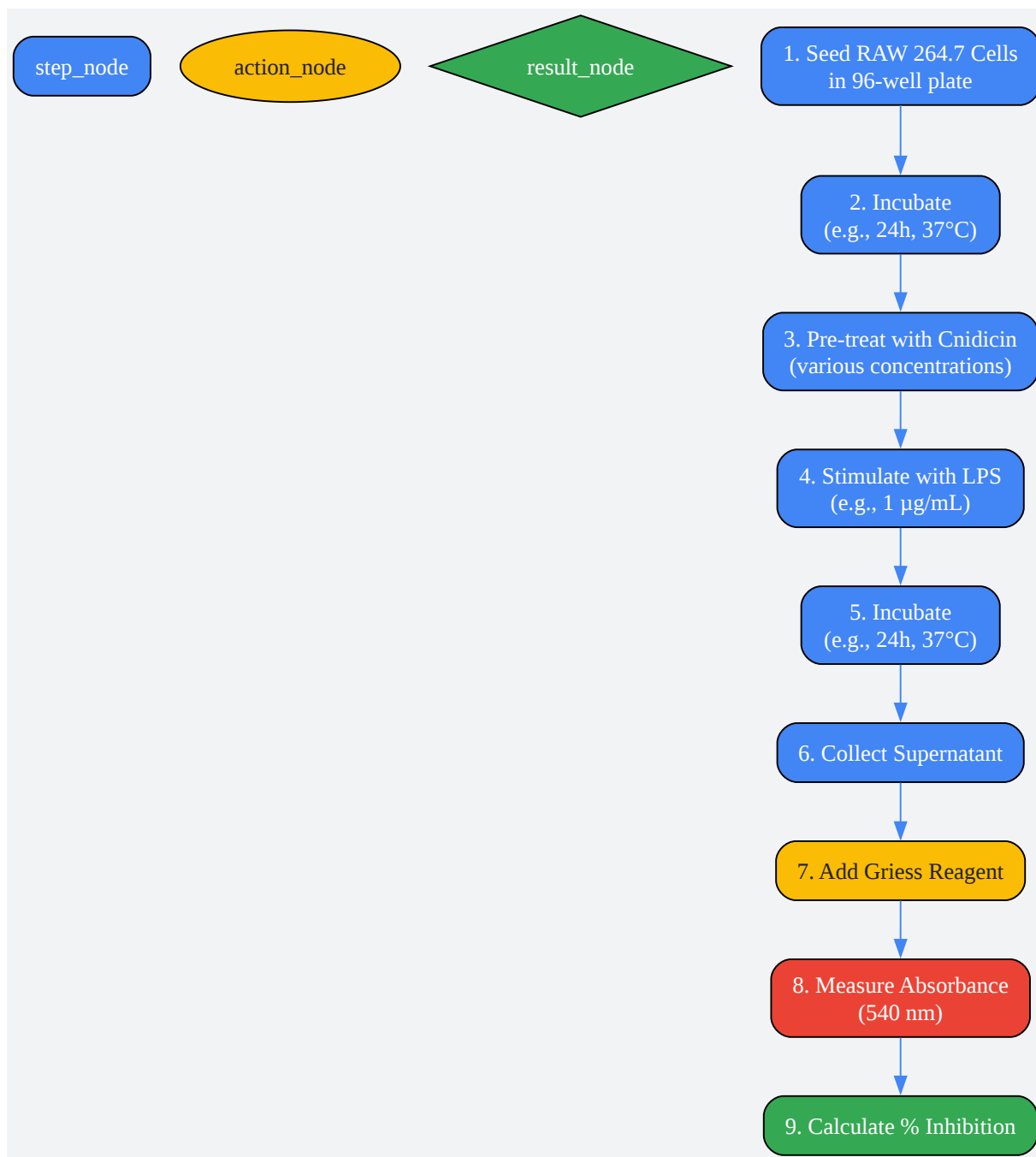
Cnidicin has demonstrated significant anti-allergic, anti-inflammatory, and cytotoxic properties in preclinical studies.

Anti-inflammatory and Anti-allergic Activity

Cnidicin's anti-inflammatory effects are primarily attributed to its ability to modulate key pathways in the inflammatory response. It has been shown to inhibit the degranulation of mast cells, a critical event in allergic reactions. Furthermore, it significantly suppresses the production of nitric oxide (NO), a pro-inflammatory mediator, in RAW 264.7 macrophage cells by inhibiting the expression of inducible nitric oxide synthase (iNOS).







[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [A Technical Guide to Cnidicin: Chemical Structure, Properties, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15562574#cnidicin-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com